

Application Notes and Protocols for L-640876

Stock Solution Preparation

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Compound of Interest

Compound Name: L-640876

Cat. No.: B1673793

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Introduction

L-640876 is a semisynthetic β -lactam antibiotic that has been investigated for its antibacterial properties. Accurate and consistent preparation of stock solutions is the first critical step in any in vitro or in vivo study to ensure reliable and reproducible results. These application notes provide a detailed protocol for the preparation of **L-640876** stock solutions, tailored for research and drug development applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **L-640876** is provided in the table below. This information is essential for accurate calculation of concentrations and for understanding the handling and storage requirements of the compound.

Property	Value
Chemical Formula	C ₂₂ H ₂₁ N ₇ O ₃ S ₂
Molecular Weight	495.57 g/mol
Appearance	Solid powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage (Powder)	Short term (days to weeks): 0 - 4°C, protected from light. Long term (months to years): -20°C, protected from light.
Storage (Stock Solution)	Short term (days to weeks): 0 - 4°C. Long term (months): -20°C.
Shelf Life (Powder)	>2 years if stored properly. [1]

Recommended Solvents and Concentrations

Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **L-640876**.[\[1\]](#) The choice of concentration for the stock solution will depend on the specific requirements of the experiment. The following table provides the required volume of DMSO to prepare various stock concentrations from different starting masses of **L-640876**.[\[1\]](#)

Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	2.02 mL	10.09 mL	20.18 mL
5 mM	0.40 mL	2.02 mL	4.04 mL
10 mM	0.20 mL	1.01 mL	2.02 mL
50 mM	0.04 mL	0.20 mL	0.40 mL

Experimental Protocol: Preparation of a 10 mM L-640876 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **L-640876** in DMSO.

Materials:

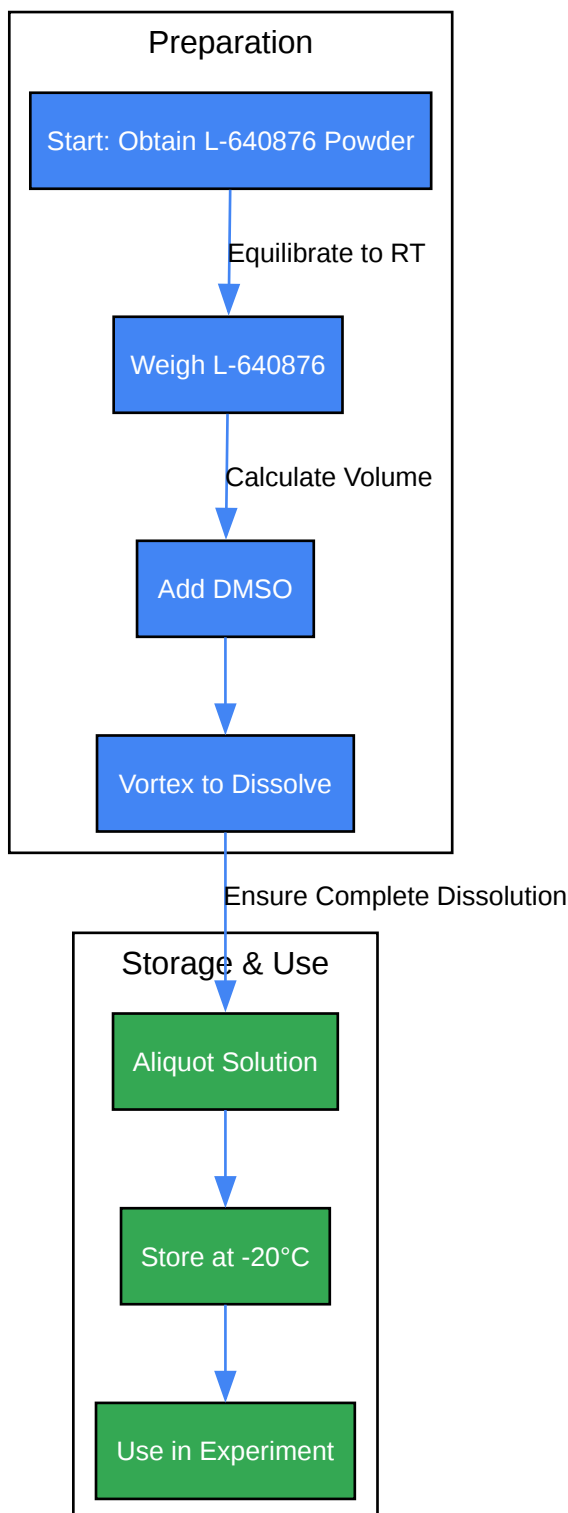
- **L-640876** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of **L-640876** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **L-640876** powder in a sterile microcentrifuge tube. For example, to prepare a stock solution from 1 mg of the compound, weigh out 1 mg.
- **Solvent Addition:** Based on the desired final concentration, add the calculated volume of DMSO to the tube containing the **L-640876** powder. To prepare a 10 mM stock solution from 1 mg of **L-640876**, add 0.20 mL (200 μ L) of DMSO.
- **Dissolution:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for long-term storage. For short-term use, the solution can be stored at 4°C.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical workflow for preparing **L-640876** stock solutions.

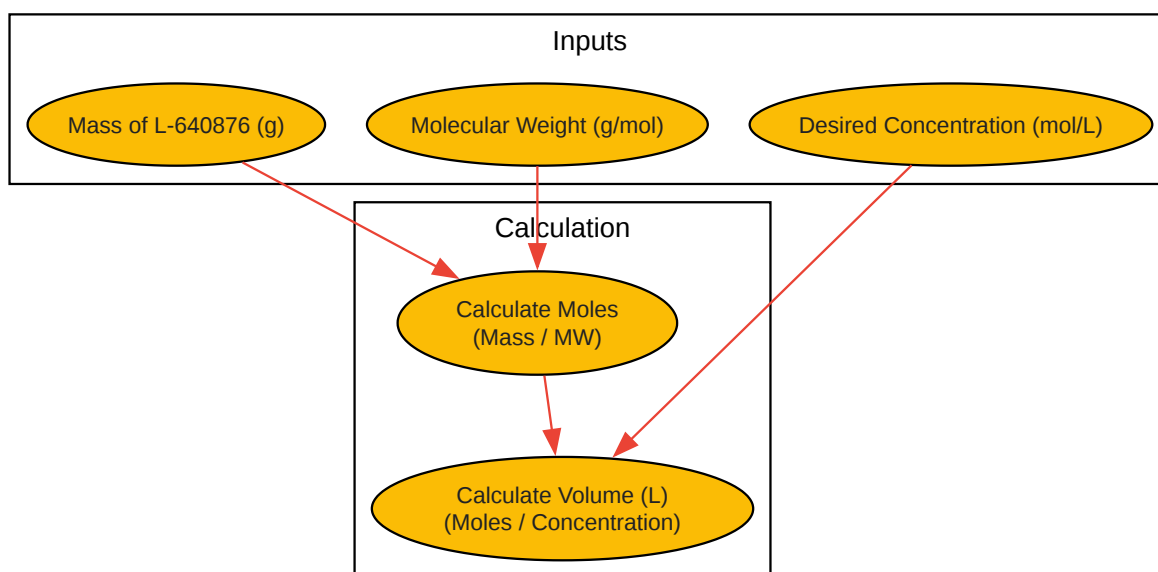


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Caption: Workflow for **L-640876** Stock Solution Preparation.

Logical Relationships in Stock Solution Calculation

The preparation of a stock solution of a specific molarity is based on the fundamental relationship between mass, molecular weight, volume, and concentration.



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Caption: Logical Flow for Calculating Solvent Volume.

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References

- 1. medkoo.com [medkoo.com]

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